

Spectroscopic Data of (S)-piperidin-3-ol: A Technical Guide

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Compound of Interest

Compound Name: (S)-piperidin-3-ol

CAS No.: 24211-55-0

Cat. No.: B1276668

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for the chiral molecule **(S)-piperidin-3-ol**. The information presented is essential for the structural elucidation, identification, and quality control of this compound in research and development settings. The data provided is for the racemic mixture, 3-hydroxypiperidine, as the spectroscopic properties (NMR, IR, MS) of the core structure are identical for both enantiomers in achiral environments.

Spectroscopic Data Summary

The following tables summarize the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for piperidin-3-ol.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
1.40 - 1.90	m	H-4, H-5
2.50 - 3.20	m	H-2, H-6
3.60 - 3.90	m	H-3
2.0 - 4.0 (broad)	s	OH, NH

Solvent: Chloroform-d (CDCl_3)

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
24.0 - 26.0	C-5
33.0 - 35.0	C-4
46.0 - 48.0	C-6
54.0 - 56.0	C-2
67.0 - 69.0	C-3

Solvent: Chloroform-d (CDCl_3)

Table 3: IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3500	Strong, Broad	O-H, N-H stretch
2850 - 2950	Strong	C-H stretch (aliphatic)
1440 - 1480	Medium	C-H bend (scissoring)
1050 - 1150	Strong	C-O stretch (secondary alcohol)

Sample Preparation: Neat

Table 4: Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
101	25	[M] ⁺ (Molecular Ion)
84	10	[M - OH] ⁺
70	100	[M - CH ₂ OH] ⁺
57	40	[C ₃ H ₇ N] ⁺
44	60	[C ₂ H ₆ N] ⁺

Ionization Method: Electron Ionization (EI)

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below. These are generalized protocols and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **(S)-piperidin-3-ol** was dissolved in 0.6-0.7 mL of deuterated chloroform (CDCl₃). A small amount of tetramethylsilane (TMS) was added as an internal standard (δ 0.00 ppm). The solution was filtered into a 5 mm NMR tube.
- **¹H NMR Acquisition:** The ¹H NMR spectrum was recorded on a spectrometer operating at a frequency of 400 MHz. A sufficient number of scans were acquired to obtain a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** The ¹³C NMR spectrum was recorded on the same spectrometer at a frequency of 100 MHz. The spectrum was acquired with proton decoupling to simplify the spectrum to single lines for each carbon atom.

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small drop of neat **(S)-piperidin-3-ol** was placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates to form a thin liquid film.

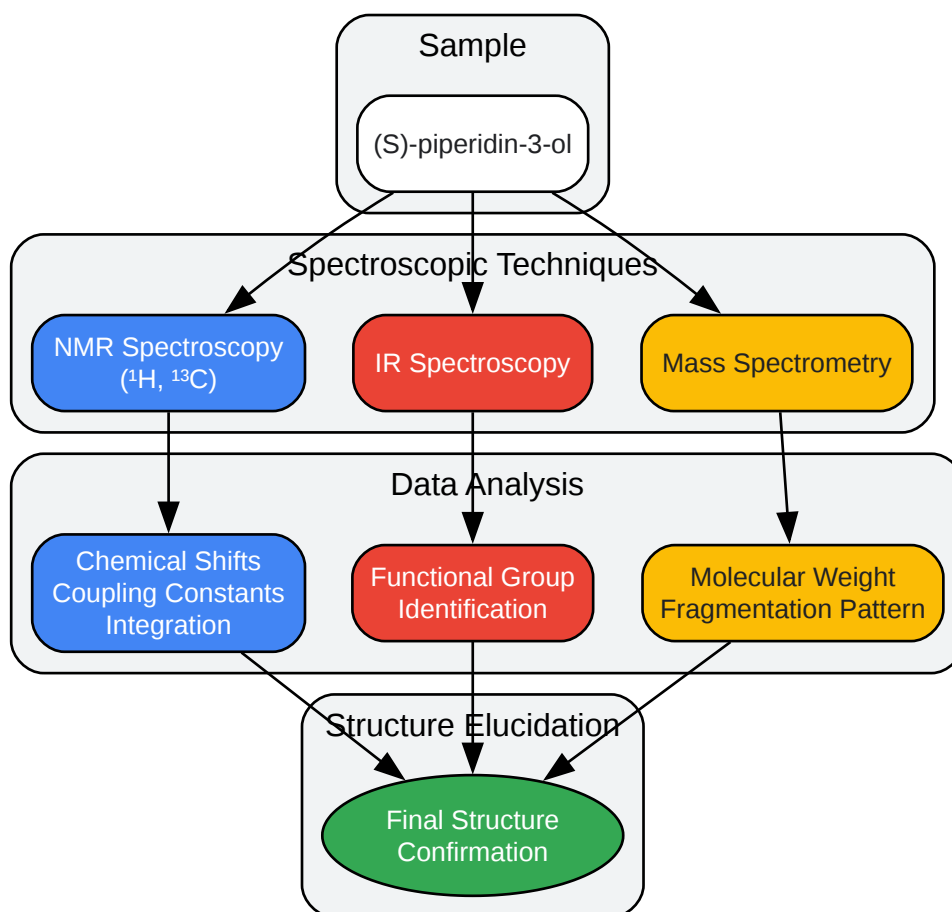
- **Data Acquisition:** The IR spectrum was recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum was scanned over the range of 4000-400 cm^{-1} . A background spectrum of the clean salt plates was recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** A dilute solution of **(S)-piperidin-3-ol** in a volatile organic solvent (e.g., methanol or dichloromethane) was introduced into the mass spectrometer, typically via a gas chromatograph (GC-MS) for separation and purification before ionization.
- **Ionization:** The sample was ionized using electron ionization (EI) at 70 eV.
- **Mass Analysis:** The resulting ions were separated based on their mass-to-charge ratio (m/z) by a quadrupole mass analyzer.
- **Detection:** The abundance of each ion was measured by an electron multiplier detector to generate the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of an organic compound like **(S)-piperidin-3-ol**.



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A general workflow for spectroscopic analysis.

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